

Essential Safety and Operational Guide for Handling VHL Ligand 14

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Compound of Interest

Compound Name: VHL Ligand 14

Cat. No.: B15621350

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For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **VHL Ligand 14** (CAS No. 2010986-87-3)[1][2][3]. As a potent, biologically active small molecule used in the development of Proteolysis Targeting Chimeras (PROTACs)[1][2], adherence to strict safety protocols is essential to ensure personnel safety and prevent environmental contamination.

Immediate Safety and Handling Information

While a specific Safety Data Sheet (SDS) for **VHL Ligand 14** is not publicly available, data from structurally similar VHL ligands and general guidelines for handling potent pharmaceutical compounds recommend treating it with a high degree of caution[4][5][6]. The primary risks associated with handling potent powdered compounds include inhalation, ingestion, and dermal absorption.

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to create a barrier between the researcher and the chemical. The following table summarizes the recommended PPE for handling **VHL Ligand 14**.

PPE Category	Recommendation
Respiratory Protection	A NIOSH-approved respirator (e.g., N95 or higher) is recommended, especially when handling the powder outside of a certified chemical fume hood or ventilated enclosure.
Hand Protection	Double gloving with nitrile gloves is required. Change the outer glove immediately upon contamination.
Eye Protection	Chemical splash goggles or safety glasses with side shields are mandatory.
Body Protection	A dedicated lab coat, preferably disposable, should be worn over personal clothing.
Foot Protection	Closed-toe shoes are required in the laboratory.

Engineering Controls

Engineering controls are the primary means of minimizing exposure.

Control Type	Recommendation
Ventilation	All handling of powdered VHL Ligand 14 should be performed in a certified chemical fume hood or a ventilated balance enclosure to minimize inhalation exposure.
Containment	Use of a glove box or isolator is recommended for procedures involving larger quantities or with a higher risk of aerosolization.
Designated Area	All work with VHL Ligand 14 should be conducted in a designated area of the laboratory, clearly marked with appropriate hazard signs.

Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the essential steps for the safe handling of **VHL Ligand 14**, from receiving to use in a typical experimental workflow, such as PROTAC synthesis[7][8][9][10][11].

Receiving and Storage

- Inspection: Upon receipt, inspect the container for any damage or leaks.
- Storage: Store **VHL Ligand 14** in a cool, dry, and well-ventilated area, away from incompatible materials. Recommended storage conditions are as follows:
 - Powder: -20°C for up to 3 years[12].
 - In solvent (e.g., DMSO): -80°C for up to 6 months[12].

Preparation of Stock Solutions

- Pre-weighing Preparation: Before weighing, ensure all necessary PPE is donned correctly. Prepare the designated workspace within the chemical fume hood by lining it with absorbent bench paper.
- Weighing:
 - Tare a suitable vial on an analytical balance inside the ventilated enclosure.
 - Carefully transfer the desired amount of **VHL Ligand 14** powder to the vial using a micro-spatula. Avoid creating dust.
 - Close the vial securely before removing it from the balance.
- Solubilization:
 - **VHL Ligand 14** is soluble in DMSO (≥ 100 mg/mL)[12].
 - Add the appropriate volume of solvent to the vial containing the powder.
 - Gently vortex or sonicate until the solid is completely dissolved.

Use in Experimental Procedures (Example: PROTAC Synthesis)

- **Reaction Setup:** All reactions involving **VHL Ligand 14** should be performed in a chemical fume hood.
- **Reagent Addition:** When adding the **VHL Ligand 14** solution to the reaction mixture, use a calibrated micropipette with filtered tips.
- **Monitoring:** Keep the reaction vessel closed as much as possible during the reaction.
- **Work-up:** During the reaction work-up, handle all liquid and solid materials containing **VHL Ligand 14** as hazardous waste.

Disposal Plan

Proper disposal of **VHL Ligand 14** and all contaminated materials is crucial to prevent environmental contamination[13][14][15][16].

Waste Segregation and Collection

- **Solid Waste:** All disposable materials that have come into contact with **VHL Ligand 14** (e.g., gloves, pipette tips, vials, absorbent paper) must be collected in a designated, clearly labeled hazardous waste container.
- **Liquid Waste:** Unused stock solutions and any liquid waste from experiments containing **VHL Ligand 14** should be collected in a separate, sealed, and clearly labeled hazardous waste container. Do not mix with other waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) department.

Decontamination and Final Disposal

- **Decontamination:** All non-disposable glassware and equipment must be decontaminated. A common procedure is to rinse with a suitable solvent (e.g., ethanol or acetone) to remove any residual compound, followed by a thorough wash with soap and water. The initial solvent rinse should be collected as hazardous liquid waste.

- Final Disposal: All collected hazardous waste must be disposed of through your institution's EHS-approved hazardous waste management program. The primary method of disposal for such potent compounds is typically incineration by a licensed facility[13].

Quantitative Data Summary

The following tables provide a concise summary of key quantitative information for **VHL Ligand 14**.

Table 1: Physical and Chemical Properties

Property	Value	Source(s)
CAS Number	2010986-87-3	[1][2][3]
Molecular Formula	C ₂₅ H ₃₄ N ₄ O ₄ S	[12]
Molecular Weight	486.63 g/mol	[12]
Appearance	White to off-white solid	[12]

Table 2: Solubility and Storage

Parameter	Information	Source(s)
Solubility	≥ 100 mg/mL in DMSO	[12]
Storage (Powder)	-20°C for up to 3 years	[12]
Storage (in Solvent)	-80°C for up to 6 months	[12]

Experimental Workflow Diagram

The following diagram illustrates the standard workflow for handling **VHL Ligand 14** in a laboratory setting.

VHL Ligand 14 Handling Workflow

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VHL Ligand 14 Handling Workflow Diagram

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